# 1,6-Dimethyluracil: Technical Profile & Synthetic Applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1,6-Dimethyluracil* |
| *CAS No.:* | *1627-27-6* |
| *Cat. No.:* | *B3048257* |

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## Executive Summary

**1,6-Dimethyluracil** (1,6-DMU) is a functionalized pyrimidine derivative characterized by methyl substitutions at the N1 and C6 positions of the uracil ring. Unlike its regioisomer 1,3-dimethyluracil (which is methylated at both nitrogen atoms), 1,6-DMU retains an acidic proton at the N3 position, preserving specific hydrogen-bonding capabilities critical for molecular recognition and base-pairing studies.

In drug discovery, 1,6-DMU serves as a vital scaffold for the synthesis of xanthine derivatives (e.g., analogs of theobromine and caffeine) and has emerged in neuropharmacology research as a core moiety in acetylcholinesterase (AChE) reactivators. Its unique photochemical properties, particularly its ability to undergo [2+2] cycloaddition, make it a model compound for studying DNA damage mechanisms.

## Chemical Identity & Physiochemical Properties

The identification of 1,6-DMU requires precise differentiation from its isomers (1,3-DMU and 3,6-DMU). The following table establishes the definitive chemical fingerprint for CAS 1627-27-6.

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| Property | Data |
|---|---|
| Chemical Name | 1,6-Dimethylpyrimidine-2,4(1H,3H)-dione |
| Common Name | 1,6-Dimethyluracil |
| CAS Number | 1627-27-6 |
| Molecular Weight | 140.14 g/mol |
| Molecular Formula | $C_6H_8N_2O_2$ |
| Appearance | White to off-white crystalline solid |
| Melting Point | 220–222 °C (Decomposes) |
| Solubility | Soluble in DMSO, hot water, ethanol; sparingly soluble in ether.[1] |
| pKa | ~9.5 (N3-H acidity) |

## Structural Differentiation

- **1,6-Dimethyluracil** (Target): Me-N1, Me-C6, H-N3.
- 1,3-Dimethyluracil: Me-N1, Me-N3, H-C6.
- 3,6-Dimethyluracil: H-N1, Me-N3, Me-C6.

# Synthetic Pathways[1][2]

The synthesis of 1,6-DMU is non-trivial due to the competing nucleophilicity of N1 and N3 in the uracil ring. The most authoritative protocol involves the selective methylation of 6-methyluracil or the cyclization of N-methylureas.

## Pathway A: Regioselective Methylation of 6-Methyluracil

This method relies on the "lactim-lactam" tautomerism. Under specific basic conditions, 6-methyluracil can be methylated at N1, though separation from the 3,6-isomer is often required.

Reagents: 6-Methyluracil, Methyl Iodide (MeI), NaOH/KOH, Ethanol/Water.[2]

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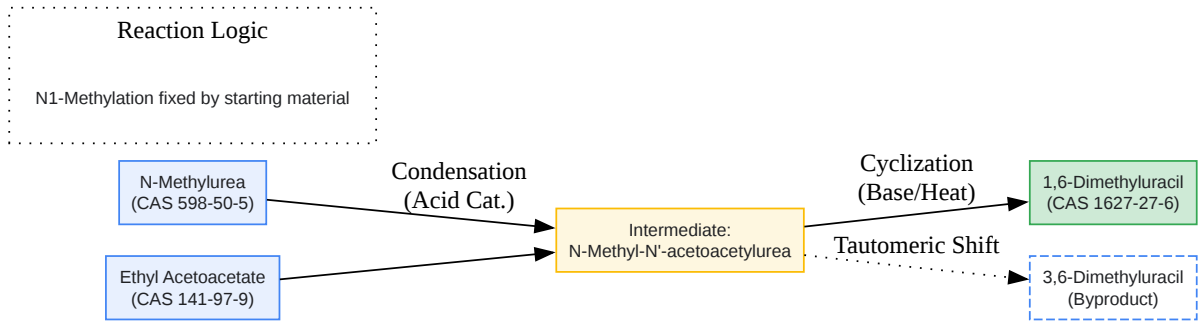
Protocol Steps:

- Dissolution: Dissolve 6-methyluracil (1.0 eq) in an aqueous solution containing NaOH (1.1 eq). The solution is heated to 60°C to ensure formation of the mono-anion.
- Alkylation: Add Methyl Iodide (1.1 eq) dropwise over 30 minutes.
- Reflux: Heat the mixture to reflux for 4–6 hours.
- Isolation: Cool the mixture. The 3,6-isomer is often more soluble in organic solvents or precipitates differently. Acidify to pH 5-6 to precipitate the crude product.
- Purification: Recrystallize from ethanol/water. 1,6-DMU typically crystallizes as needles.

## Pathway B: De Novo Cyclization (Primary Route for High Purity)

A more definitive route avoids isomer separation by constructing the ring with the methyl groups already in place.

Reagents: N-Methylurea + Diketene (or Ethyl Acetoacetate).




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Figure 1: Synthetic logic for **1,6-Dimethyluracil** construction. Using N-methylurea biases the reaction towards N1-methylation, although care must be taken to control the cyclization

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direction.

# Reactivity & Applications in Drug Development

## Xanthine Scaffold Synthesis

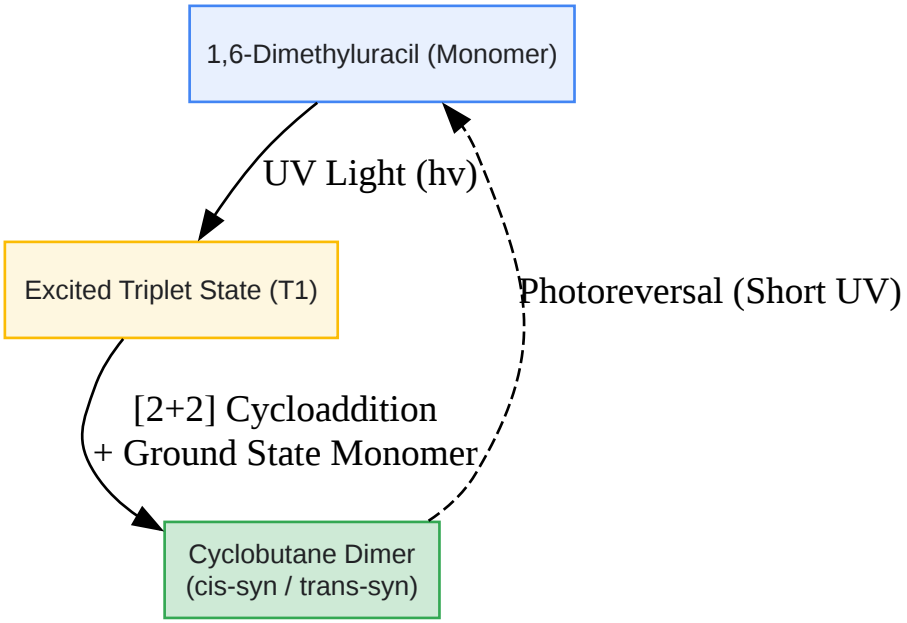
1,6-DMU is a "gateway" molecule for synthesizing 1,6-disubstituted xanthines.

- Mechanism: Nitrosation at C5 followed by reduction yields 5,6-diamino-**1,6-dimethyluracil**. This diamine is then condensed with formic acid or orthoesters to close the imidazole ring, forming the xanthine core.
- Relevance: Used to create analogs of Pentoxifylline or Propentofylline with altered metabolic stability.

## Photochemical Dimerization

Uracils undergo [2+2] cycloaddition under UV irradiation (λ > 280 nm). 1,6-DMU forms cyclobutane-type dimers.

- Significance: This reaction mimics UV-induced DNA damage (thymine dimers). 1,6-DMU is used as a model to study the kinetics of this photodimerization without the complexity of the DNA backbone.




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Figure 2: Photochemical pathway of **1,6-Dimethyluracil** dimerization, modeling DNA damage mechanisms.

## Analytical Characterization

To validate the identity of 1,6-DMU, researchers should look for the following spectral markers.

| Technique | Expected Signal | Interpretation |
|---|---|---|
| $^1$H NMR (DMSO-$d_6$) | δ 3.20 ppm (s, 3H) | N1-Methyl: Distinctly shielded compared to N3-Me. |
| | δ 2.25 ppm (s, 3H) | C6-Methyl: Characteristic allylic methyl signal. |
| | δ 5.60 ppm (s, 1H) | C5-H: Vinylic proton. |
| | δ 11.0+ ppm (s, 1H) | N3-H: Broad singlet, exchangeable with $D_2O$. |
| UV-Vis | λmax ≈ 265 nm | Typical for uracil chromophore; shifts in alkaline pH (anion formation). |
| Mass Spec | m/z 140.1 [M]+ | Parent ion peak. |

Critical Distinction: In 1,3-Dimethyluracil, you would see two N-methyl signals (approx δ 3.2 and 3.4 ppm) and no C-methyl signal (instead a C6-H doublet). In 1,6-DMU, the presence of the C-Methyl (δ 2.25) and the exchangeable N3-H is diagnostic.

## References

- Chemical Identity & CAS Verification
  - Source: LGC Standards / TRC. "1,6-Dimethyl-1H-pyrimidine-2,4-dione - CAS 1627-27-6". [3]
  - (Verified CAS 1627-27-6).

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- 2. researchgate.net [researchgate.net]
- 3. Buy Online CAS Number 1627-27-6 - TRC - 1,6-Dimethyl-1H-pyrimidine-2,4-dione | LGC Standards [lgcstandards.com]
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